

What are the chemical properties of Isophorone-d8?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isophorone-d8

Cat. No.: B577046

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An In-depth Technical Guide to the Chemical Properties of Isophorone-d8

This guide provides a comprehensive overview of the chemical and physical properties of **Isophorone-d8**, tailored for researchers, scientists, and professionals in drug development. **Isophorone-d8** is a deuterated analog of Isophorone, where eight hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an invaluable tool in various analytical and research applications, particularly in pharmacokinetic and metabolic studies where it can be used as an internal standard for quantitative analysis.^[1]

Core Chemical and Physical Properties

The fundamental properties of **Isophorone-d8** are summarized below. These characteristics are essential for its handling, storage, and application in experimental settings.

Property	Value
Molecular Formula	C ₉ H ₆ D ₈ O[1]
Molecular Weight	146.26 g/mol [2]
Exact Mass	146.1547 u[2]
CAS Number	14397-59-2[1][2][3][4]
Density	0.9 ± 0.1 g/cm ³ [1]
Boiling Point	215.2 ± 0.0 °C at 760 mmHg[1]
Flash Point	84.4 °C[1]
Vapor Pressure	0.2 ± 0.4 mmHg at 25°C[1]
LogP	2.07[1]
Index of Refraction	1.455[1]
Appearance	Colorless to pale yellow liquid[5]
Odor	Mint-like or camphor-like[5][6]

Synonyms:

- 2-Cyclohexen-1-one-2,4,4,6,6-d₅, 5,5-dimethyl-3-(methyl-d₃)[4]
- 2,4,4,6,6-Pentadeuterio-5,5-dimethyl-3-trideuteriomethyl-cyclohex-2-enone[1]

Experimental Protocols & Methodologies

Safe Handling and Storage Protocol

Given its chemical nature, proper handling of **Isophorone-d₈** is crucial. The following protocols are derived from safety data sheets (SDS) for Isophorone and its deuterated analog.

- Handling:
 - Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[5]

- Avoid breathing vapors or mist. Use only in a well-ventilated area or with appropriate exhaust ventilation.[\[5\]](#)[\[7\]](#)
- Keep away from sources of ignition such as heat, sparks, and open flames.[\[5\]](#) Grounding and bonding techniques should be used when transferring the liquid to prevent static discharge.[\[8\]](#)
- Do not eat, drink, or smoke when using this product.[\[7\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place at room temperature.[\[5\]](#)[\[7\]](#)
 - Keep the container tightly closed and protected from heat, ignition sources, and direct sunlight.[\[5\]](#)[\[8\]](#)
 - Store locked up and away from incompatible materials like strong oxidants, strong bases, and amines.[\[7\]](#)[\[9\]](#)

Analytical Protocol: Quantification using GC-FID

While a specific protocol for **Isophorone-d8** is not detailed in the provided literature, a standard method for its non-deuterated counterpart, Isophorone, can be adapted. The following methodology is based on the NIOSH 2508 method for Isophorone analysis.[\[10\]](#) **Isophorone-d8**'s primary use is as an internal standard, where a known quantity is added to a sample to enable precise quantification of the non-deuterated Isophorone.

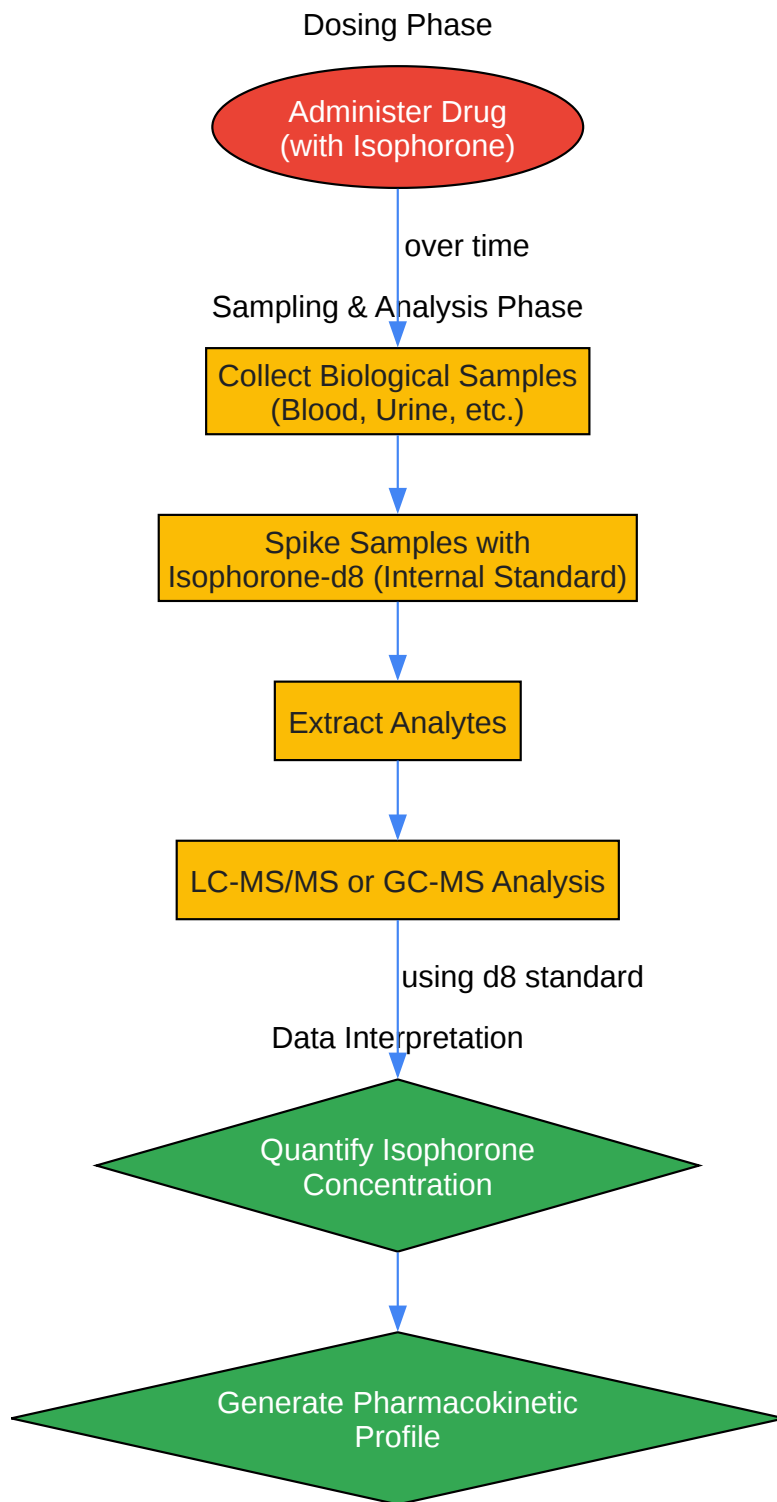
- Objective: To quantify the concentration of Isophorone in a sample using **Isophorone-d8** as an internal standard.
- Instrumentation: Gas Chromatograph with a Flame Ionization Detector (GC-FID).[\[10\]](#)
- Methodology:
 - Sample Preparation: A known amount of the **Isophorone-d8** internal standard is spiked into the sample containing the Isophorone analyte.
 - Extraction: The sample is extracted with a suitable solvent (e.g., carbon disulfide).

- Injection: A small volume (e.g., 1-5 μL) of the extracted sample is injected into the GC.
- Chromatography: The components are separated on a capillary column (e.g., fused silica). Due to the deuterium labeling, **Isophorone-d8** will have a slightly different retention time than Isophorone, allowing for their separation and individual detection.
- Detection: The Flame Ionization Detector (FID) generates a signal proportional to the amount of each compound as it elutes from the column.
- Quantification: The ratio of the peak area of the Isophorone analyte to the peak area of the **Isophorone-d8** internal standard is calculated. This ratio is then compared to a calibration curve generated from standards with known concentrations to determine the exact quantity of Isophorone in the original sample.

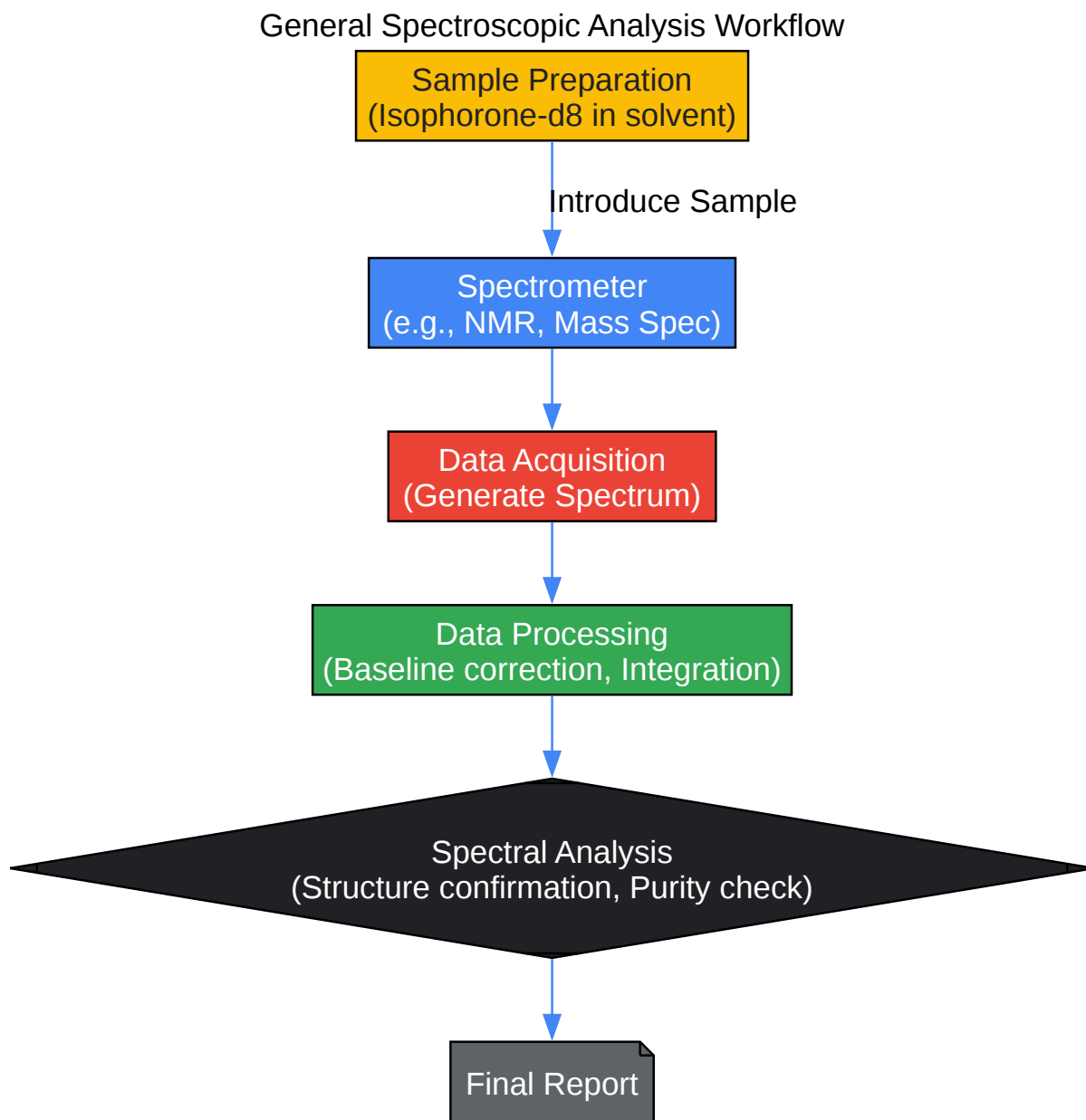
Visualizing Logical and Experimental Workflows

Diagrams created using the DOT language provide clear visual representations of key processes involving **Isophorone-d8**.

Workflow for Pharmacokinetic Study using Isophorone-d8

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Caption: Use of **Isophorone-d8** as an internal standard in a typical pharmacokinetic workflow.



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Caption: A generalized workflow for the spectroscopic analysis of a chemical compound like **Isophorone-d8**.

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- To cite this document: BenchChem. [What are the chemical properties of Isophorone-d8?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b577046#what-are-the-chemical-properties-of-isophorone-d8]

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